

Sourcing High-Purity 2-Ethyl-naphthalene-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-naphthalene-d5

Cat. No.: B566710

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This technical guide provides researchers, scientists, and drug development professionals with essential information on sourcing **2-Ethyl-naphthalene-d5** (CAS No. 1219805-14-7), a deuterated analog of 2-Ethyl-naphthalene. This document outlines key suppliers and their product specifications, with a focus on purity, to aid in the selection of high-quality material for experimental use.

2-Ethyl-naphthalene-d5 is a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies where it can be used as an internal standard for quantitative analysis by mass spectrometry. The stability of the deuterium labels ensures accurate tracing and quantification of its non-deuterated counterpart.

Supplier and Purity Overview

The selection of a suitable supplier for **2-Ethyl-naphthalene-d5** is critical to ensure the accuracy and reliability of experimental results. The following table summarizes publicly available information from prominent suppliers. Researchers are advised to request a certificate of analysis (CoA) for specific lot numbers to obtain the most accurate and up-to-date purity data.

Supplier	Product Code	Chemical Purity	Isotopic Enrichment	Additional Information
InvivoChem	V63667	≥98%	Not specified	Deuterium labeled form of 2-Ethyl-naphthalene. [1]
C/D/N Isotopes	D-7199	Not specified	99 atom % D	-
LGC Standards (distributor for TRC)	TRC-A634120	Not specified	Not specified	Analyte Name: 2-Ethyl-naphthalene-d5 (ethyl-d5). [2]

Experimental Considerations

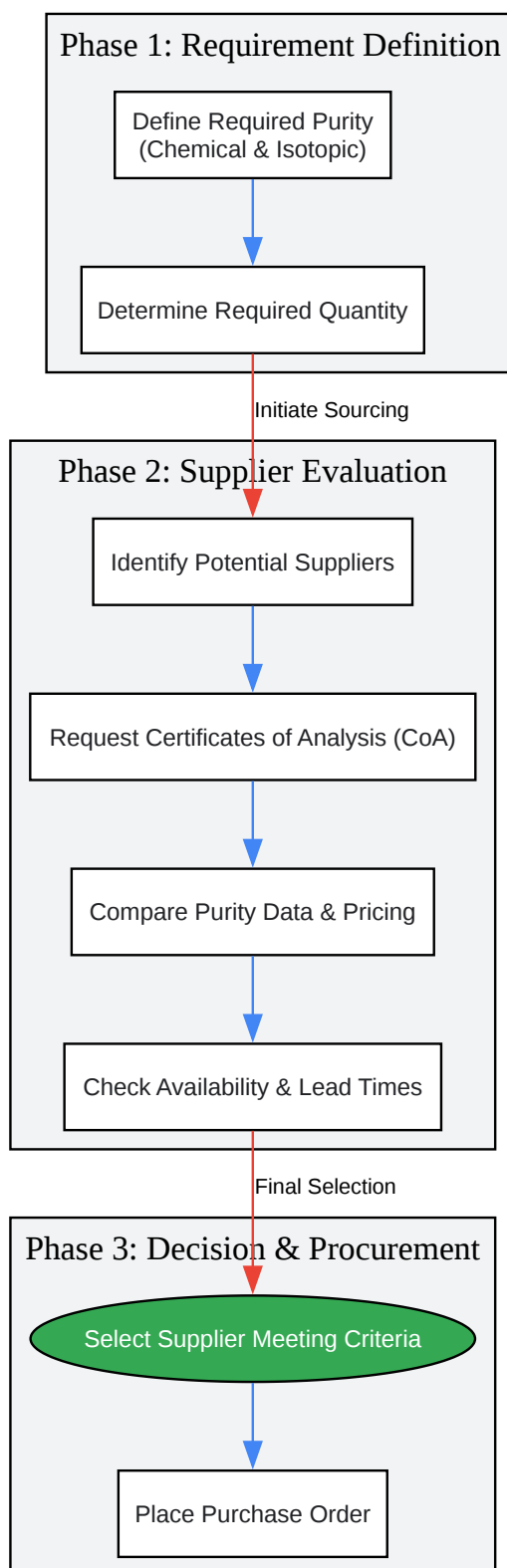
While specific experimental protocols for the use of **2-Ethyl-naphthalene-d5** are highly dependent on the application, a general workflow for its use as an internal standard in a quantitative mass spectrometry-based assay is outlined below. The primary purpose of this deuterated standard is to correct for variability during sample preparation and analysis.

A crucial step before experimental use is the verification of the compound's purity and identity. Standard analytical techniques for this purpose include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure and the positions of deuterium labeling.
- Mass Spectrometry (MS): To verify the molecular weight and assess the isotopic enrichment.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC): To determine the chemical purity.

Logical Workflow for Supplier Selection

The process of selecting a supplier for a critical reagent like **2-Ethyl-naphthalene-d5** should be systematic. The following diagram illustrates a logical workflow to guide this process, from initial identification of needs to the final purchase decision.



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Caption: Workflow for selecting a **2-EthylNaphthalene-d5** supplier.

This guide serves as a starting point for researchers. Due to the critical nature of research materials, direct communication with suppliers and thorough review of lot-specific documentation is strongly recommended.

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References

- 1. 2-Ethyl-naphthalene-d5 | Isotope-Labeled Compounds | 1219805-14-7 | Invivochem [invivochem.com]
- 2. Buy Online CAS Number 1219805-14-7 - TRC - 2-Ethyl-d5-naphthalene | LGC Standards [lgcstandards.com]
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